

Handling and safety precautions for 4-Fluorobenzal chloride

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Compound of Interest

Compound Name: *4-Fluorobenzal chloride*

Cat. No.: *B1329324*

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Technical Support Center: 4-Fluorobenzal Chloride

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and use of **4-Fluorobenzal chloride** (CAS No. 456-19-9).

Frequently Asked Questions (FAQs)

Q1: What is **4-Fluorobenzal chloride** and what are its primary applications?

4-Fluorobenzal chloride, with the chemical formula $C_7H_5Cl_2F$, is a colorless to light yellow or green liquid.^[1] It serves as an important intermediate in organic synthesis. A key application is in the synthesis of 4-fluorobenzaldehyde, which is a precursor for various pharmaceuticals and agrochemicals.^[2]

Q2: What are the main hazards associated with **4-Fluorobenzal chloride**?

4-Fluorobenzal chloride is a corrosive substance that can cause severe skin burns and eye damage.^[3] It is harmful if swallowed, in contact with skin, or inhaled.^[3] It is also suspected of causing genetic defects and may cause respiratory irritation.^[4] The vapor is a lachrymator, meaning it can cause tearing. Thermal decomposition can generate toxic gases such as carbon

oxides, hydrogen chloride, and hydrogen fluoride.[4] There is also a risk of explosion if the container is heated under confinement.[4]

Q3: What personal protective equipment (PPE) should be worn when handling this chemical?

Appropriate PPE is crucial when working with **4-Fluorobenzal chloride**. This includes:

- Eye/Face Protection: Chemical goggles or safety glasses and a face shield.[4]
- Hand Protection: Protective gloves.[4]
- Skin and Body Protection: Wear suitable protective clothing to prevent skin contact.[4]
- Respiratory Protection: In case of inadequate ventilation, wear respiratory protection.[4]

Always work in a well-ventilated area, preferably under a chemical fume hood.[3]

Troubleshooting Guide

Problem 1: My reaction yield is lower than expected and I've detected 4-fluorobenzaldehyde as a byproduct.

- Possible Cause: **4-Fluorobenzal chloride** is sensitive to moisture and can hydrolyze to form 4-fluorobenzaldehyde. Benzal chlorides, in general, undergo hydrolysis in the presence of water.[5]
- Solution: Ensure all glassware is thoroughly dried before use and that all solvents and reagents are anhydrous. Handle the compound under an inert atmosphere (e.g., nitrogen or argon) to minimize exposure to atmospheric moisture.

Problem 2: An unexpected side-product has formed in my reaction with a nucleophile.

- Possible Cause: Benzylic halides like **4-Fluorobenzal chloride** are strong alkylating agents. [5] The gem-dichloro group is reactive towards a variety of nucleophiles. This can lead to substitution reactions at the benzylic carbon.
- Solution: Carefully control the reaction conditions, such as temperature and stoichiometry, to favor the desired reaction pathway. Consider the relative nucleophilicity of the species in

your reaction mixture. Protecting groups may be necessary for other functional groups in your substrate to prevent unwanted side reactions.

Problem 3: The material has developed a stronger color over time.

- Possible Cause: Discoloration may indicate decomposition or the presence of impurities. While the product is described as colorless to light yellow or green, significant color change upon storage could be a sign of degradation.
- Solution: Store **4-Fluorobenzal chloride** in a tightly closed container in a cool, dry, and well-ventilated area, away from heat, sparks, and flame.^{[3][4]} Storage under an inert atmosphere is recommended.^[3] If decomposition is suspected, it may be necessary to purify the material before use.

Quantitative Data Summary

The following table summarizes key quantitative data for **4-Fluorobenzal chloride**.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₅ Cl ₂ F	[3] [6]
Molecular Weight	179.02 g/mol	[3] [6]
CAS Number	456-19-9	[3]
Appearance	Clear light yellow to green liquid	[1]
Boiling Point	81 - 83 °C @ 15 mmHg 203.6 °C @ 760 mmHg	[1] [4]
Density	1.341 g/cm ³ 1.332 g/mL at 25 °C	[1] [6] [7]
Flash Point	90 °C 82.6 °C	[1] [3] [4] [7] [8]
Melting Point	No data available	[3]

Experimental Protocols

Safe Handling and Storage Protocol

- Engineering Controls: All handling of **4-Fluorobenzal chloride** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[3][4] Emergency eye wash fountains and safety showers must be readily available in the immediate vicinity of any potential exposure.[4]
- Personal Protective Equipment (PPE): Before handling, don appropriate PPE, including chemical-resistant gloves, safety goggles, a face shield, and a lab coat.[4] If there is a risk of inhalation, a suitable respirator should be used.[4]
- Dispensing: When transferring or dispensing the liquid, use caution to avoid splashes and the generation of aerosols. Use explosion-proof equipment.[3]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[4]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place.[3] Keep away from heat, sparks, and open flames.[4] The storage area should be designated for corrosive materials.
- Hygiene: Do not eat, drink, or smoke when using this product.[4] Wash hands thoroughly after handling.[4] Contaminated clothing should be removed and washed before reuse.

Spill Cleanup Protocol

- Evacuation: Evacuate unnecessary personnel from the spill area.[4]
- Ventilation: Ensure adequate ventilation of the area.
- Personal Protection: Responders must wear appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye/face protection.[4]
- Containment: For small spills, absorb with a dry chemical absorbent.[4] For larger spills, dike the area to contain the spill.[4]
- Cleanup: Carefully sweep or shovel the absorbed material into an appropriate container for disposal.[4] For large spills, a pump or vacuum may be used, ensuring the equipment is explosion-proof.[4]

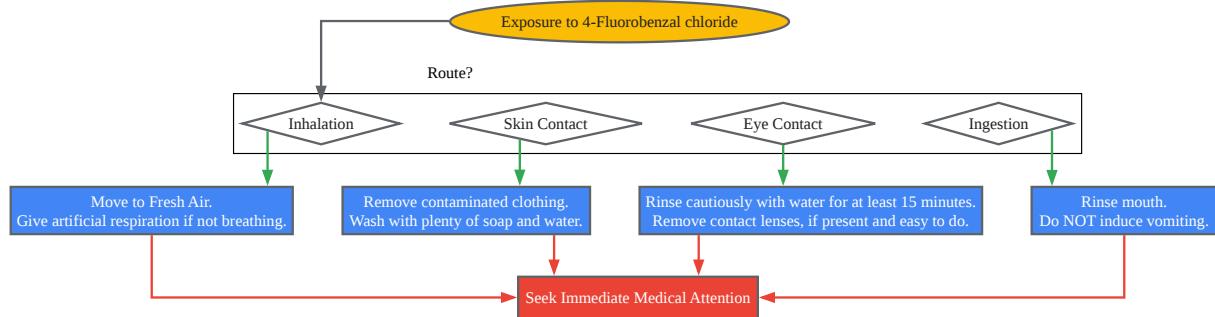
- Decontamination: Clean the spill area thoroughly.
- Disposal: Dispose of the waste in accordance with local, state, and federal regulations.

Visualizations



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Caption: Spill Response Workflow for **4-Fluorobenzal chloride**.



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